

Personal protective equipment for handling 2-(3-Methylisoxazol-5-yl)acetic acid

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Compound of Interest

Compound Name: 2-(3-Methylisoxazol-5-yl)acetic acid

Cat. No.: B012852

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Essential Safety and Handling Guide for 2-(3-Methylisoxazol-5-yl)acetic acid

Disclaimer: A specific Safety Data Sheet (SDS) for **2-(3-Methylisoxazol-5-yl)acetic acid** (CAS No. 19668-85-0) was not available. The following guidance is based on the safety information for structurally related compounds, including other isoxazole derivatives and general laboratory safety protocols for acidic organic compounds. It is imperative to handle this chemical with caution and to conduct a thorough risk assessment before use.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-(3-Methylisoxazol-5-yl)acetic acid**. The following procedures for personal protective equipment, handling, and disposal should be strictly adhered to in a laboratory setting.

Hazard Identification and Classification

Based on available data for similar compounds, **2-(3-Methylisoxazol-5-yl)acetic acid** is classified as an irritant.^[1] The primary hazards are associated with skin, eye, and respiratory tract irritation.

Hazard Statements for Structurally Similar Compounds:

- Causes skin irritation.[1][2]
- Causes serious eye irritation.[1][2]
- May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to mitigate the risks of exposure. The following table summarizes the required PPE for handling **2-(3-Methylisoxazol-5-yl)acetic acid**.

Body Part	Personal Protective Equipment	Standard/Specification	Rationale
Eyes/Face	Tightly fitting safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.	Protects against splashes and dust, preventing serious eye irritation.
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and irritation.	
Long-sleeved laboratory coat.	Provides a barrier against accidental spills and contact with skin.		
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if handling in a poorly ventilated area or if dust is generated.	

Operational and Handling Protocols

Adherence to proper operational procedures is essential for the safe handling of **2-(3-Methylisoxazol-5-yl)acetic acid**.

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[\[1\]](#)

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly.
- Dispensing: Avoid creating dust when handling the solid form.[\[1\]](#) Use spark-proof tools and explosion-proof equipment if the compound is flammable in its liquid state.
- During Use: Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#) Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- After Handling: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from strong oxidizing agents.[\[1\]](#)

Disposal Plan

Proper disposal of **2-(3-Methylisoxazol-5-yl)acetic acid** and its containers is crucial to prevent environmental contamination and ensure safety.

Waste Collection:

- Collect waste material in a suitable, labeled, and closed container.[\[1\]](#)
- Do not dispose of it in the sewer system.

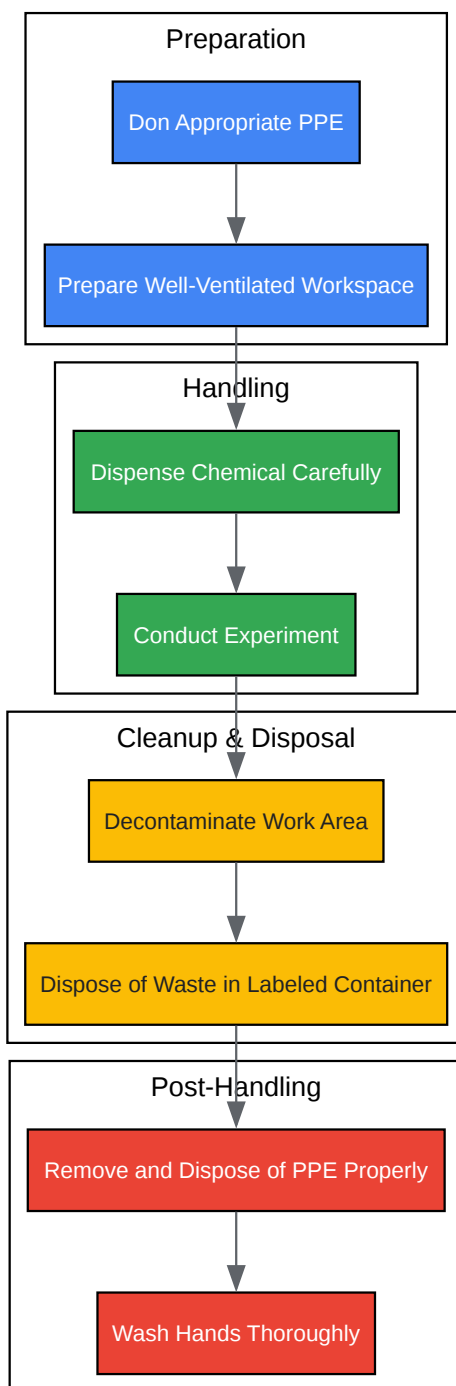
Disposal Method:

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling and disposal of **2-(3-Methylisoxazol-5-yl)acetic acid**.

Safe Handling and Disposal Workflow for 2-(3-Methylisoxazol-5-yl)acetic acid

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Caption: Workflow for handling and disposal.

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